

Application Notes and Protocols for BI-3812 in Cell-Based Assays

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Compound of Interest

Compound Name: BI-3812

Cat. No.: B606082

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These application notes provide detailed protocols for utilizing **BI-3812**, a potent and selective inhibitor of the B-cell lymphoma 6 (BCL6) transcriptional repressor, in various cell-based assays. **BI-3812** inhibits the protein-protein interaction between the BTB/POZ domain of BCL6 and its co-repressors, leading to the de-repression of BCL6 target genes.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative data for **BI-3812** and its related compounds.

Table 1: In Vitro and Cellular Activity of **BI-3812**

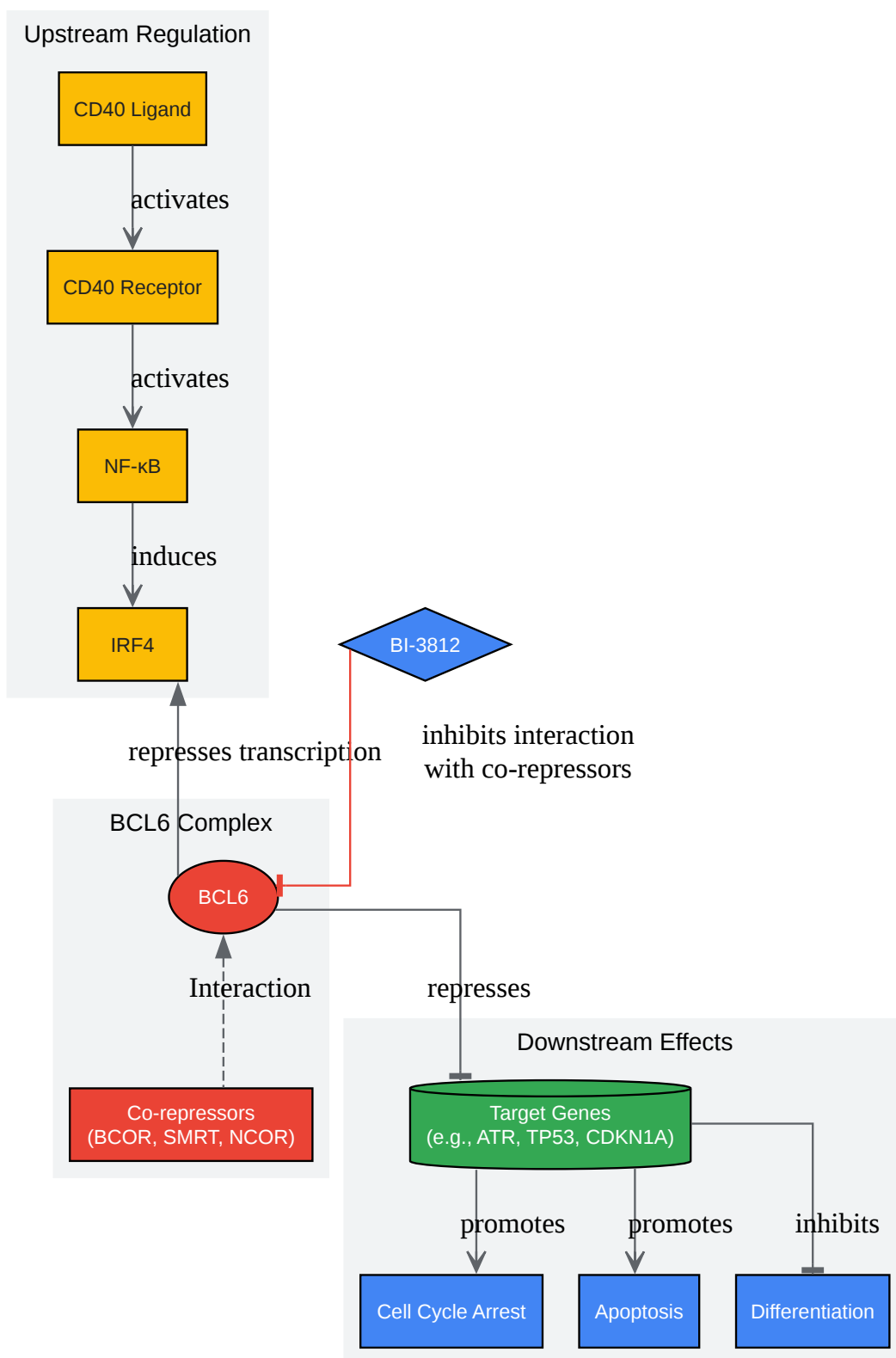
Assay Type	Description	Target	IC50	Reference
Biochemical Assay	BCL6::BCOR ULight TR-FRET	BCL6-BCOR Interaction	≤ 3 nM	[3] [4] [5]
Cellular Assay	BCL6::NCOR LUMIER	BCL6-NCOR Interaction	40 nM	[3] [4] [5]

Table 2: Related Compounds for Experimental Controls

Compound	Description	Target	Cellular Effect	Reference
BI-5273	Negative Control	Weakly binds BCL6 BTB domain (~10 μ M)	Inactive	[3]
BI-3802	BCL6 Degradator	BCL6 BTB domain	Induces BCL6 polymerization and degradation	[6]

Signaling Pathway

BI-3812 targets the BCL6 transcriptional repressor, a key regulator of B-cell development and a driver of lymphomagenesis.[1][2] BCL6 represses a wide array of target genes involved in cell cycle control, DNA damage response, and differentiation.[1][7]

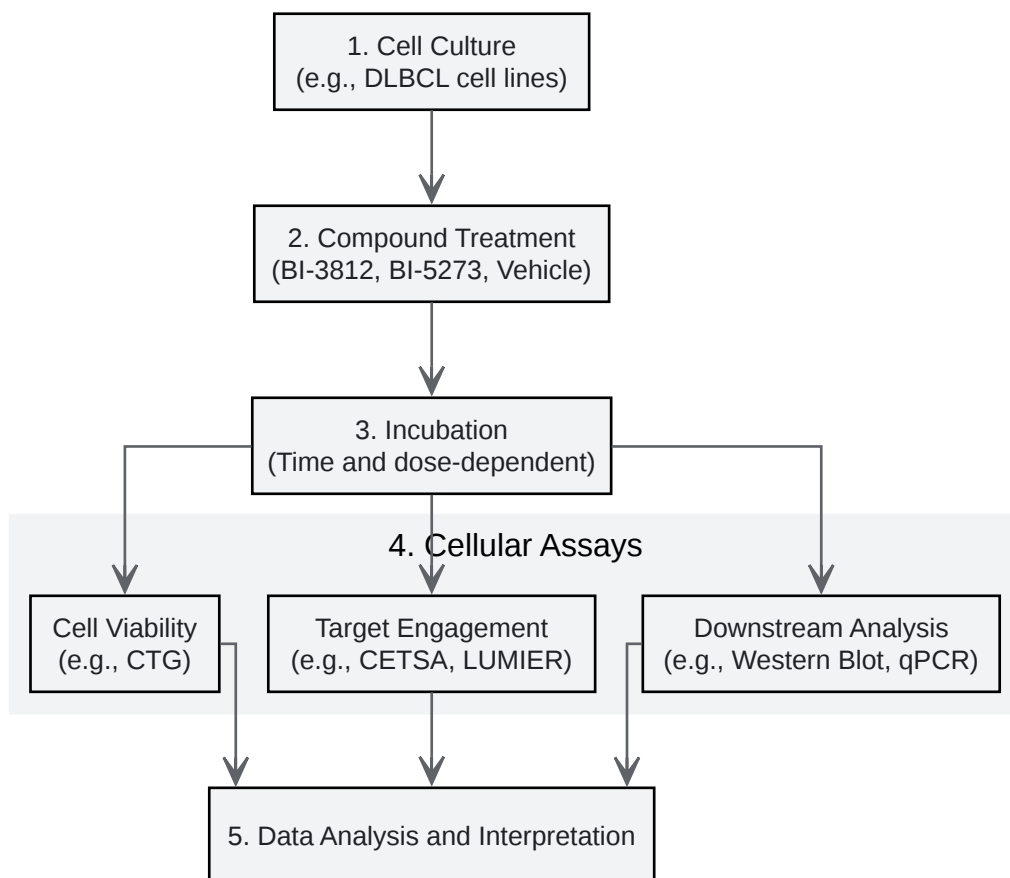


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Caption: BCL6 Signaling Pathway and the Mechanism of Action of **BI-3812**.

Experimental Workflow

A general workflow for investigating the effects of **BI-3812** in a cell-based assay is outlined below.



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References

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